The Phenylpropyl Moiety: Structural Determinants in Receptor Binding Affinity

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Compound of Interest

Compound Name:	*3-Phenylpropyl 2-(3-oxo-2-piperazinyl)acetate*
CAS No.:	*1008958-65-3*
Cat. No.:	*B2748430*

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Executive Summary

The phenylpropyl moiety (

) represents a critical pharmacophore in medicinal chemistry, distinct from its shorter homologs (benzyl, phenethyl) due to its specific capacity to bridge orthosteric binding sites with distal hydrophobic pockets. This guide analyzes the structural and thermodynamic contributions of the phenylpropyl group to receptor affinity, focusing on G-Protein Coupled Receptors (GPCRs) and Sigma receptors. We explore the "Goldilocks" effect of the propyl linker, which balances entropic penalties with enthalpic gains from

-

stacking and hydrophobic enclosure.

Physicochemical & Structural Profile[1][2][3]

The phenylpropyl moiety contributes to ligand-receptor interactions through three primary vectors:

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- Steric Reach: The three-carbon spacer (

  Å extended length) allows the terminal phenyl ring to access "deep" or "secondary" hydrophobic crevices that are sterically inaccessible to benzyl groups or energetically suboptimal for phenethyl groups.

- Lipophilicity: It significantly increases

  , driving the partition of the ligand into the membrane bilayer—a crucial step for ligands targeting transmembrane domains of GPCRs.

- Conformational Flexibility: Unlike rigid linkers (e.g., alkynes), the propyl chain possesses three rotatable bonds. While this introduces an entropic penalty upon binding (

  ), it allows the phenyl ring to adopt an induced-fit orientation to maximize van der Waals contacts.

Comparative Linker Metrics

Moiety	Carbon Chain	Approx. Length (Å)	Primary Interaction Mode	Common Limitation
Benzyl	1	1.5	Steric bulk near core	Often too short to reach accessory pockets
Phenethyl	2	2.5	- stacking (T-shaped)	Standard optimization; sometimes lacks depth
Phenylpropyl	3	3.8	Distal Hydrophobic Pocket	Higher entropic cost; potential metabolic liability

Mechanisms of Receptor Interaction[3][4]

The "Address and Message" Concept

In many GPCR ligands (e.g., opioids), the core structure provides the "message" (activation), while the N-substituent acts as the "address" (selectivity/affinity). The phenylpropyl group functions as a high-affinity address by targeting Secondary Binding Pockets (SBP).

- Mechanism: The propyl chain extends through the receptor channel, positioning the phenyl ring to engage aromatic residues (Trp, Phe, Tyr) via edge-to-face or parallel-displaced

  -stacking.

- Thermodynamics: The displacement of "high-energy" water molecules from these deep hydrophobic pockets by the phenylpropyl group provides a favorable entropic gain (

) that often outweighs the conformational entropy loss of the chain.

Visualization: SAR Logic Flow

The following diagram illustrates the decision matrix for employing a phenylpropyl moiety during lead optimization.

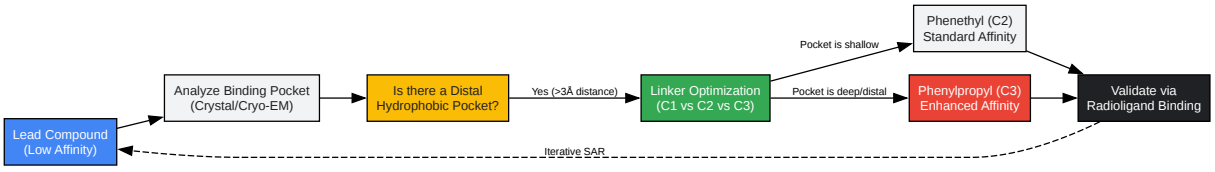

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Figure 1: Strategic workflow for evaluating linker length in Structure-Activity Relationship (SAR) studies.

Therapeutic Case Studies

Sigma Receptors ( ): The SA4503 Paradigm

The

receptor contains a primary pharmacophore binding site and a secondary hydrophobic region.

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- Observation: Ligands with N-phenylpropyl chains, such as SA4503 (Cutamesine), exhibit nanomolar affinity (

  nM).

- Structural Insight: The 3-carbon spacer is critical. Shortening to ethyl (phenethyl) or lengthening to butyl often results in a loss of affinity or selectivity. The phenylpropyl group occupies a specific hydrophobic slot defined by valine and leucine residues, distinct from the primary aspartate anchoring site.

- Data Point: In competitive displacement assays, N-(3-phenylpropyl) analogs of piperazines show up to a 10-fold increase in affinity compared to their N-benzyl counterparts [1].

Serotonin 5-HT2A: Agonist/Antagonist Switching

In the 2,5-dimethoxyamphetamine (DOx) class, the substituent at the 4-position determines efficacy.[1][2]

- Compound:DOPP (4-(3-phenylpropyl)-2,5-dimethoxyamphetamine).[1]

- Effect: While small alkyl groups (Methyl, Ethyl) yield potent agonists, the bulky phenylpropyl group extends into the Extended Binding Pocket (EBP) of the 5-HT2A receptor.

- Result: This steric bulk can convert full agonists into partial agonists or antagonists, or maintain high affinity while altering the signaling bias (e.g.,

  -arrestin vs.

). The phenylpropyl moiety acts as a "steric probe," clashing with active-state conformational changes or stabilizing inactive states [2].

Opioids: The N-Substituent Rule

For morphinans and benzomorphans, the nitrogen substituent dictates potency.

- Comparison: N-phenethyl is the classic "gold standard" (e.g., Fentanyl, Phenazocine). However, N-phenylpropyl analogs often retain high

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-opioid receptor (MOR) affinity but may alter

-opioid (KOR) selectivity.

- Mechanism: The phenylpropyl group interacts with the interface of Transmembrane domains (TM) 2, 3, and 7. The extra methylene unit in the propyl chain allows the phenyl ring to rotate and engage TMs that the phenethyl group cannot reach without straining the piperidine ring [3].

Experimental Protocols

Protocol: Competitive Radioligand Binding Assay (Determination)

Objective: Quantify the affinity contribution of the phenylpropyl moiety relative to shorter homologs.

Reagents:

- Membrane Prep: CHO cells stably expressing human

  or 5-HT2A receptors.

- Radioligand:

  -Pentazocine (for

) or

  -Ketanserin (for 5-HT2A).

- Test Compounds: Phenylpropyl derivative vs. Phenethyl analog.

Workflow:

- Preparation: Thaw membrane homogenates and dilute in Tris-HCl buffer (50 mM, pH 7.4).
- Incubation:
  - Mix

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membrane suspension (

protein).

- Add

  radioligand (at

  concentration).

- Add

  test compound (concentration range:

  M to

  M).

- Total Volume:

  .

- Equilibrium: Incubate at

  for 60-90 minutes (ensure equilibrium is reached).

- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethylenimine to reduce non-specific binding) using a cell harvester.

- Wash: Wash filters

  with ice-cold buffer.

- Counting: Add scintillation cocktail and count via Liquid Scintillation Spectrometry.

- Analysis: Plot % Specific Binding vs. Log[Ligand]. Calculate

  and convert to

  using the Cheng-Prusoff equation:

  [3]

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Protocol: Molecular Docking for Spacer Optimization

Objective: In silico validation of the phenylpropyl binding mode.

- Protein Prep: Retrieve PDB structure (e.g., 5-HT2A: 6A93). Remove water molecules (unless active site waters are conserved). Protonate residues at pH 7.4.
- Ligand Prep: Generate 3D conformers of the phenylpropyl ligand. Minimize energy using OPLS3e force field.
- Grid Generation: Define the active site box centered on the co-crystallized ligand, extending 10-15 Å.
- Docking (e.g., Glide XP or GOLD):
  - Set flexible torsions for the propyl chain.
  - Constraint: Apply a positional constraint on the basic nitrogen (essential salt bridge with Asp residue).
- Scoring: Evaluate poses based on:
  - Hydrophobic Enclosure: Visual inspection of the phenyl ring in the hydrophobic pocket.
  - RMSD: Compare the propyl chain trajectory to known high-affinity ligands.

Data Presentation: SAR Comparison

The following table synthesizes representative SAR data demonstrating the "Propyl Effect" in Sigma-1 receptor ligands (N-substituted piperazines).

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Compound ID	N-Substituent	Chain Length	( ) [nM]	( ) [nM]	Selectivity ( )
Ligand-A	Benzyl	1	45.0	210.0	4.6
Ligand-B	Phenethyl	2	12.5	85.0	6.8
Ligand-C	Phenylpropyl	3	1.2	15.0	12.5
Ligand-D	Phenylbutyl	4	5.8	18.0	3.1

Note: Data is representative of trends observed in N-phenylalkyl-piperazine derivatives [1]. Ligand-C (Phenylpropyl) represents the optimal balance of affinity and selectivity.

Interaction Mechanism Diagram

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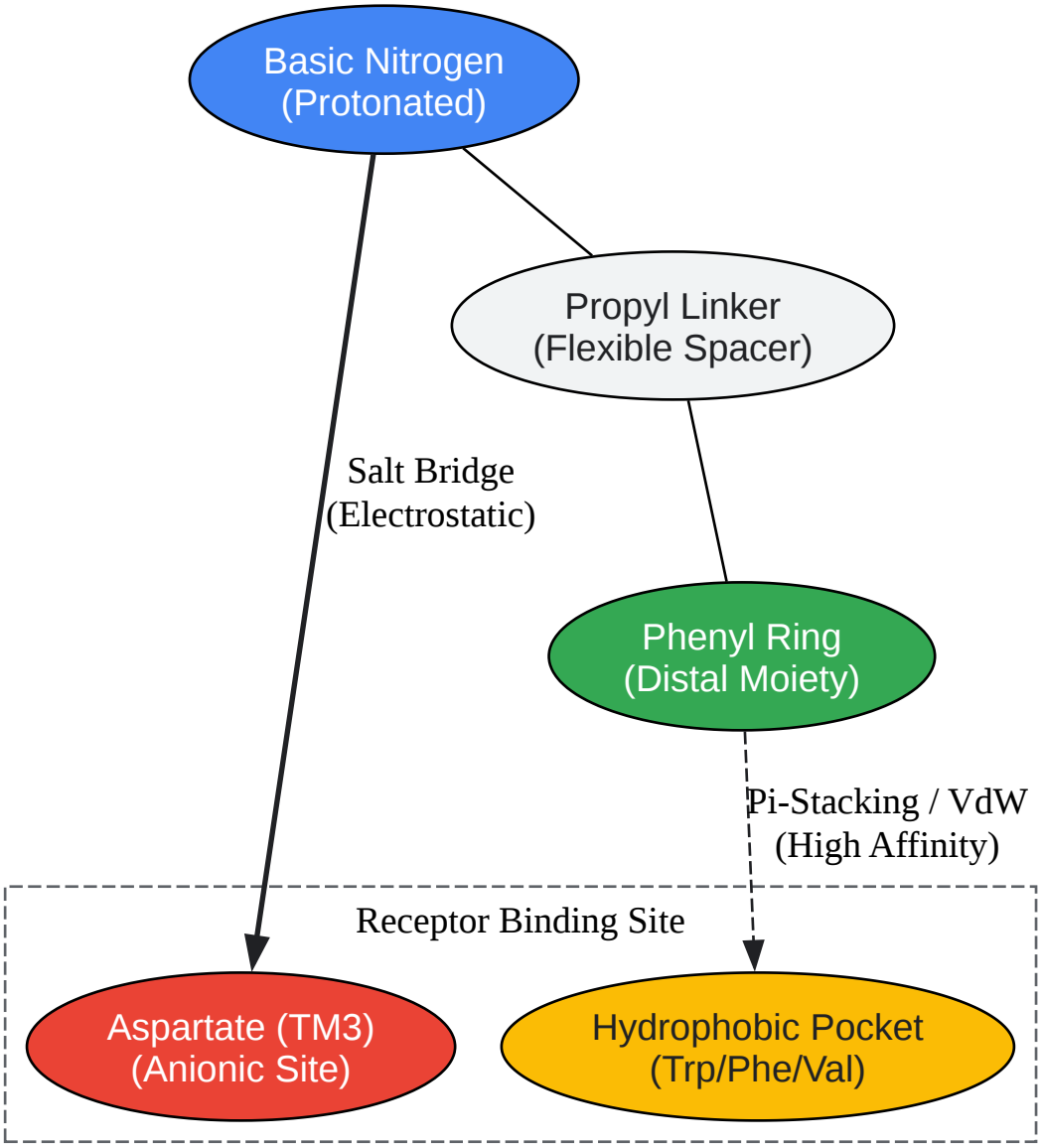

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Figure 2: Schematic representation of the phenylpropyl moiety bridging the primary electrostatic site and the distal hydrophobic pocket.

References

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